

Technical Guide: Solubility of 3,5-Dichlorophenyl Isocyanate in Organic Solvents

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Compound of Interest

Compound Name: 3,5-Dichlorophenyl isocyanate

Cat. No.: B1294802

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Abstract

This technical guide addresses the solubility of **3,5-Dichlorophenyl isocyanate**, a key intermediate in the synthesis of various agrochemicals and pharmaceuticals. A comprehensive search of readily available scientific literature and chemical databases did not yield specific quantitative solubility data for this compound in common organic solvents. This guide provides a summary of the known physicochemical properties of **3,5-Dichlorophenyl isocyanate** and presents a detailed experimental protocol for determining its solubility. The methodologies outlined are based on established principles of solubility testing and are intended to enable researchers to generate reliable and reproducible solubility data. This document also includes visualizations to illustrate the experimental workflow and the theoretical relationships governing solubility.

Introduction

3,5-Dichlorophenyl isocyanate (CAS No. 34893-92-0) is a reactive chemical intermediate widely used in the synthesis of pesticides, herbicides (such as diuron and propanil), and pharmaceutical compounds.^[1] Its reactivity is centered on the isocyanate group ($-N=C=O$), which readily undergoes addition reactions with nucleophiles such as alcohols, amines, and water. Understanding the solubility of this compound in various organic solvents is critical for its effective use in synthesis, including reaction kinetics, purification, and formulation. Despite its industrial importance, specific quantitative data on its solubility in common organic solvents is

not readily available in the public domain. This guide provides a framework for researchers to systematically determine these solubility parameters.

Physicochemical Properties of 3,5-Dichlorophenyl Isocyanate

A summary of the key physical and chemical properties of **3,5-Dichlorophenyl isocyanate** is presented in Table 1. This information is essential for handling the compound safely and for designing solubility experiments.

Property	Value	Reference
CAS Number	34893-92-0	[1]
Molecular Formula	C7H3Cl2NO	[1]
Molecular Weight	188.01 g/mol	[1]
Appearance	White to light brown/slightly yellow solid	[1][2]
Melting Point	29 - 35 °C	[1][3]
Boiling Point	243 °C @ 760 mmHg	[3]
Density	1.38 g/mL at 25 °C	[2]
Flash Point	110 °C	[1]
Water Solubility	Decomposes	[4]

Quantitative Solubility Data

As of the date of this guide, a thorough search of scientific literature and chemical databases did not yield specific quantitative solubility data for **3,5-Dichlorophenyl isocyanate** in common organic solvents. Researchers are encouraged to determine this data experimentally. Table 2 is provided as a template for recording and presenting such data in a clear and structured format.

Table 2: Experimentally Determined Solubility of **3,5-Dichlorophenyl Isocyanate** in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination
e.g., Toluene				
e.g., Acetone				
e.g., Dichloromethane				
e.g., Ethyl Acetate				
e.g., Acetonitrile				
e.g., Tetrahydrofuran				
e.g., n-Heptane				

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of **3,5-Dichlorophenyl isocyanate** in an organic solvent. This method is based on the principle of creating a saturated solution at a specific temperature and then determining the concentration of the solute in that solution.

4.1. Materials and Equipment

- **3,5-Dichlorophenyl isocyanate** (purity $\geq 98\%$)
- Anhydrous organic solvents of interest (analytical grade)
- Analytical balance (± 0.0001 g)
- Temperature-controlled shaker or incubator
- Thermostatic water bath
- Calibrated thermometer or thermocouple

- Glass vials with screw caps and PTFE septa
- Syringes and syringe filters (0.22 μm , PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- Drying oven or vacuum oven

4.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **3,5-Dichlorophenyl isocyanate** to a pre-weighed glass vial. The excess solid is crucial to ensure that the solution reaches saturation.
 - Record the initial mass of the vial and the added solid.
 - Add a known volume or mass of the desired organic solvent to the vial.
 - Securely cap the vial.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or incubator set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with constant agitation. The time required for equilibration should be determined by preliminary experiments, ensuring that the concentration of the dissolved solid does not change over time.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.

- Immediately pass the solution through a syringe filter into a pre-weighed vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Record the mass of the vial containing the filtered saturated solution.
 - Carefully evaporate the solvent from the vial using a gentle stream of inert gas (e.g., nitrogen) or by placing it in a drying oven at a temperature below the melting point of the solute. A vacuum oven can also be used.
 - Once the solvent is completely removed, allow the vial to cool to room temperature in a desiccator and then weigh it.
 - Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **3,5-Dichlorophenyl isocyanate** by subtracting the mass of the empty vial from the final constant mass.
 - Calculate the mass of the solvent in the withdrawn sample by subtracting the mass of the dissolved solid from the mass of the filtered solution.
 - Express the solubility in desired units, such as g/100 mL or mol/L.

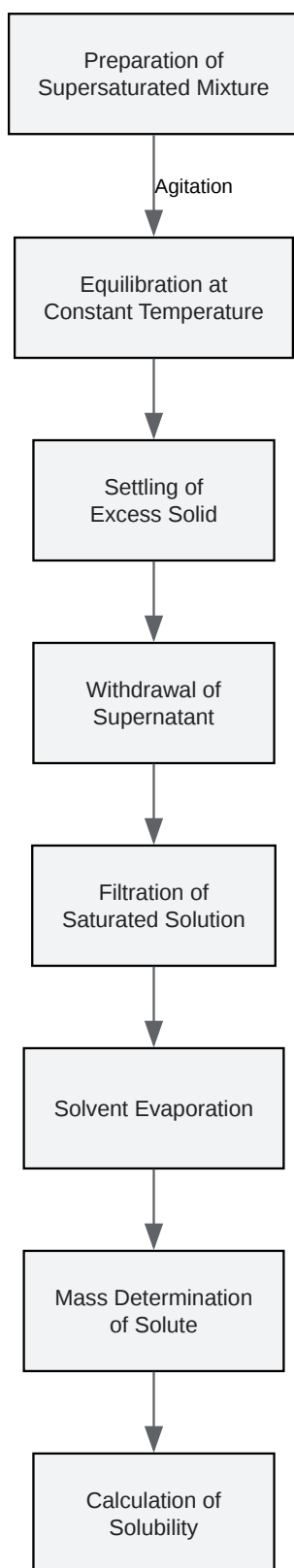
4.3. Safety Precautions

- **3,5-Dichlorophenyl isocyanate** is toxic and an irritant. Handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Isocyanates are moisture-sensitive and can react with water to release CO₂ gas, potentially causing pressure buildup in closed containers. Use anhydrous solvents and handle in a dry atmosphere where possible.
- Consult the Safety Data Sheet (SDS) for **3,5-Dichlorophenyl isocyanate** and all solvents used before commencing any experimental work.

Visualizations

5.1. Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **3,5-Dichlorophenyl isocyanate**.

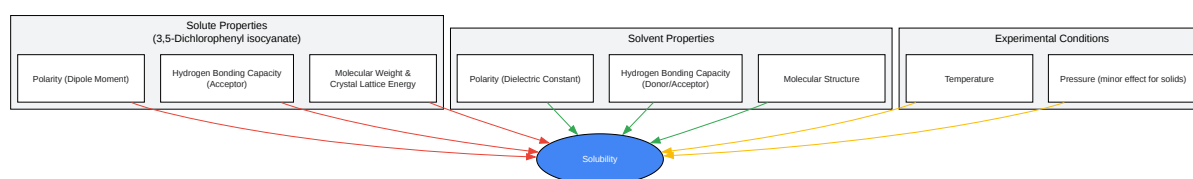


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Caption: Experimental workflow for solubility determination.

5.2. Factors Influencing Solubility

The solubility of a solid in a liquid solvent is governed by a complex interplay of factors related to the solute, the solvent, and the experimental conditions. The "like dissolves like" principle is a useful qualitative guide.



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Caption: Key factors influencing the solubility of a solid in a liquid.

Conclusion

This technical guide provides a comprehensive overview of the available information on the solubility of **3,5-Dichlorophenyl isocyanate** in organic solvents. While specific quantitative data is lacking in the literature, this guide equips researchers with a detailed experimental protocol to generate this crucial data. The provided templates and visualizations serve as valuable tools for organizing and understanding the experimental process and the underlying principles of solubility. The generation of reliable solubility data for this important chemical intermediate will be of significant benefit to the fields of chemical synthesis, process development, and formulation science.

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